Introduction: The Strategic Value of Pyridylboronic Acids

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Compound of Interest

Compound Name:	*(2-Methoxy-4-methylpyridin-3-yl)boronic acid*
CAS No.:	*1029654-21-4*
Cat. No.:	*B1586002*

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In the landscape of modern medicinal chemistry and organic synthesis, boronic acids are indispensable tools.[1] Their utility as key building blocks, particularly in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction, has revolutionized the construction of carbon-carbon bonds.[2] Among these, heteroaromatic boronic acids, and specifically pyridylboronic acids, offer chemists access to the rich chemical space of nitrogen-containing heterocycles, a motif prevalent in a vast number of pharmaceuticals.[3]

(2-Methoxy-4-methylpyridin-3-yl)boronic acid is a highly functionalized pyridine derivative poised for application in drug discovery programs. The specific arrangement of its substituents—a methoxy group, a methyl group, and the versatile boronic acid handle—allows for multi-directional elaboration, enabling the rapid generation of diverse molecular libraries for screening and lead optimization. This guide provides a detailed, field-proven methodology for its synthesis, emphasizing the causal logic behind experimental choices to ensure both reproducibility and a deep understanding of the underlying chemistry.

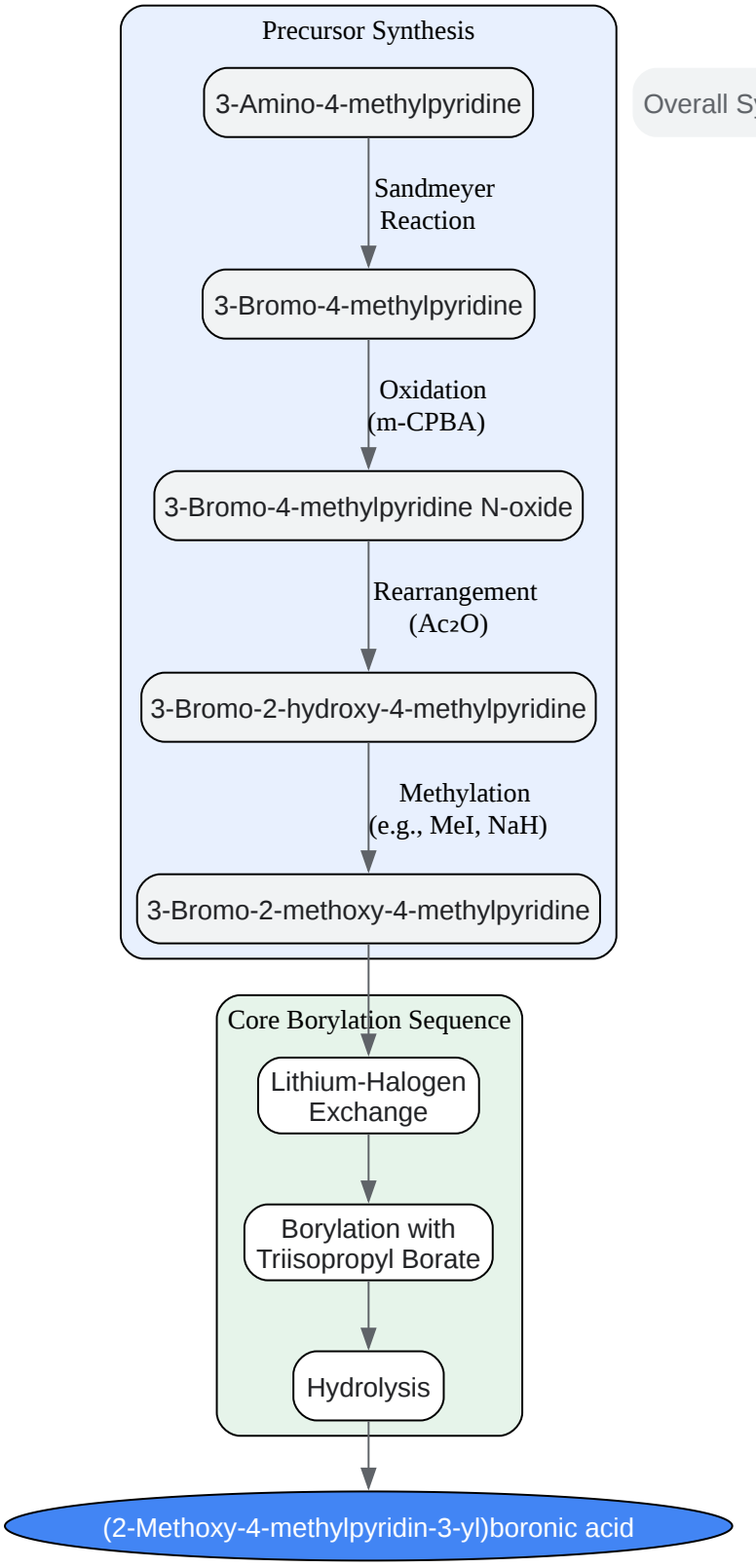
Synthetic Strategy: A Logic-Driven Approach

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Several methods exist for the synthesis of pyridinylboronic acids, including palladium-catalyzed borylation and C-H activation. However, for a substrate like **(2-Methoxy-4-methylpyridin-3-yl)boronic acid**, the most robust and widely adopted strategy is the halogen-metal exchange followed by borylation. This approach offers high regioselectivity and is amenable to scale-up, making it a preferred route in both academic and industrial settings.[2]

The overall workflow begins with a suitable halogenated precursor, which is then converted into a highly reactive organometallic intermediate. This intermediate is subsequently trapped with a boron-containing electrophile to form a boronate ester, which is hydrolyzed to yield the target boronic acid.

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Overall Synthetic Workflow.

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Caption: Overall Synthetic Workflow.

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Part 1: Synthesis of the Key Precursor, 3-Bromo-2-methoxy-4-methylpyridine

The success of the entire synthesis hinges on the efficient preparation of the starting material. A common route involves the Sandmeyer-type reaction of an aminopyridine, followed by functional group manipulations.[4][5]

Step-by-Step Protocol: Precursor Synthesis

- Diazotization and Bromination of 4-methyl-3-aminopyridine: In a suitable reaction vessel, 4-methyl-3-aminopyridine is dissolved in aqueous hydrobromic acid (48%) and cooled to approximately -5 °C. A solution of sodium nitrite in water is added dropwise, maintaining the low temperature to form the diazonium salt. This intermediate is then treated with bromine to install the bromide, yielding 3-bromo-4-methylpyridine.[4]

- N-Oxidation: The resulting 3-bromo-4-methylpyridine is oxidized using an agent like meta-chloroperoxybenzoic acid (m-CPBA) in a chlorinated solvent such as dichloromethane (DCM) to produce 3-bromo-4-methylpyridine N-oxide.

- Hydroxylation via Rearrangement: The N-oxide is subsequently heated in acetic anhydride, which induces a rearrangement to form an acetate ester intermediate. Saponification with a base (e.g., NaOH) yields 3-bromo-2-hydroxy-4-methylpyridine.

- Methylation: The final step to the precursor is the methylation of the hydroxyl group. This is typically achieved by treating the hydroxypyridine with a base like sodium hydride (NaH) in an anhydrous solvent (e.g., THF) to form the alkoxide, followed by the addition of an electrophilic methyl source such as methyl iodide (MeI).[6] This reaction furnishes the key precursor, 3-bromo-2-methoxy-4-methylpyridine.

Part 2: Core Synthesis via Lithiation-Borylation

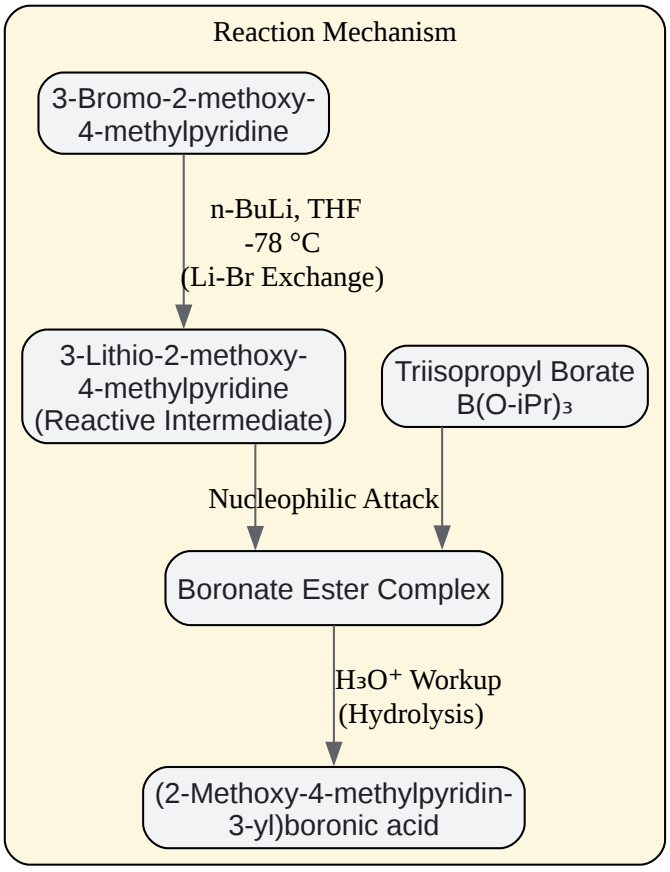
This stage is the heart of the process, transforming the stable bromo-pyridine into the desired boronic acid. The procedure requires strict anhydrous conditions and an inert atmosphere (e.g., Argon or Nitrogen) due to the high reactivity of the organolithium intermediates.

Causality in Experimental Design: The "Why"

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- Choice of Base: An organolithium reagent, typically n-butyllithium (n-BuLi), is used to perform the lithium-halogen exchange. This reaction is extremely fast at low temperatures.
- Critical Temperature Control: The reaction is conducted at -78 °C (a dry ice/acetone bath). This is paramount because the generated 3-lithio-2-methoxy-4-methylpyridine is a potent base and nucleophile. At higher temperatures, it could react with the solvent (THF) or undergo other side reactions, drastically reducing the yield.[2]
- Boron Electrophile: Triisopropyl borate, $B(OiPr)_3$, is the preferred borylating agent. Its bulky isopropoxy groups make it less reactive towards direct attack by n-BuLi compared to trimethyl borate, which helps to minimize the formation of undesired ate-complexes before the lithium-halogen exchange is complete.[2]
- Aqueous Workup: The reaction is quenched with an acidic aqueous solution (e.g., saturated NH_4Cl or dilute HCl). This serves two purposes: it protonates any remaining organolithium species and hydrolyzes the newly formed boronate ester to the target boronic acid.

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Core Lithiation-Borylation Mechanism.

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Caption: Core Lithiation-Borylation Mechanism.

Detailed Experimental Protocol: (2-Methoxy-4-methylpyridin-3-yl)boronic acid

- Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a nitrogen/argon inlet, and a rubber septum is charged with 3-bromo-2-methoxy-4-methylpyridine (1.0 eq) and anhydrous tetrahydrofuran (THF, ~0.2 M).
- Cooling: The solution is cooled to -78 °C using a dry ice/acetone bath.

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- Lithiation:n-Butyllithium (1.1 eq, typically 2.5 M in hexanes) is added dropwise via syringe over 20-30 minutes, ensuring the internal temperature does not rise above -70 °C. The solution is stirred at -78 °C for an additional 45 minutes.
- Borylation: Triisopropyl borate (1.2 eq) is added dropwise, again maintaining the temperature at -78 °C.
- Warming and Quenching: After stirring for 1-2 hours at -78 °C, the cooling bath is removed, and the reaction is allowed to warm slowly to room temperature. The reaction is then carefully quenched by the slow addition of saturated aqueous ammonium chloride solution.
- Extraction: The mixture is transferred to a separatory funnel. The aqueous layer is extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure to yield the crude boronic acid.

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Parameter	Condition / Reagent	Rationale
Starting Material	3-Bromo-2-methoxy-4-methylpyridine	Provides the correct scaffold and a halogen for exchange.
Solvent	Anhydrous Tetrahydrofuran (THF)	Aprotic, good solvent for reactants, stable at low temps.
Reagent	n-Butyllithium (n-BuLi)	Strong base for efficient lithium-halogen exchange.
Temperature	-78 °C	Prevents side reactions of the unstable lithiated intermediate. [2]
Borylating Agent	Triisopropyl Borate	Electrophilic boron source, sterically hindered to reduce side reactions.[2]
Workup	Saturated aq. NH_4Cl or dilute HCl	Quenches reaction and hydrolyzes the boronate ester to the boronic acid.
Atmosphere	Inert (Nitrogen or Argon)	Prevents quenching of organometallic species by O_2 or H_2O.

Part 3: Purification and Characterization

Boronic acids are notoriously challenging to purify via standard silica gel chromatography due to their polarity and propensity to form boroxines (cyclic anhydrides) on the acidic silica surface.[7][8] Therefore, alternative methods are often required.

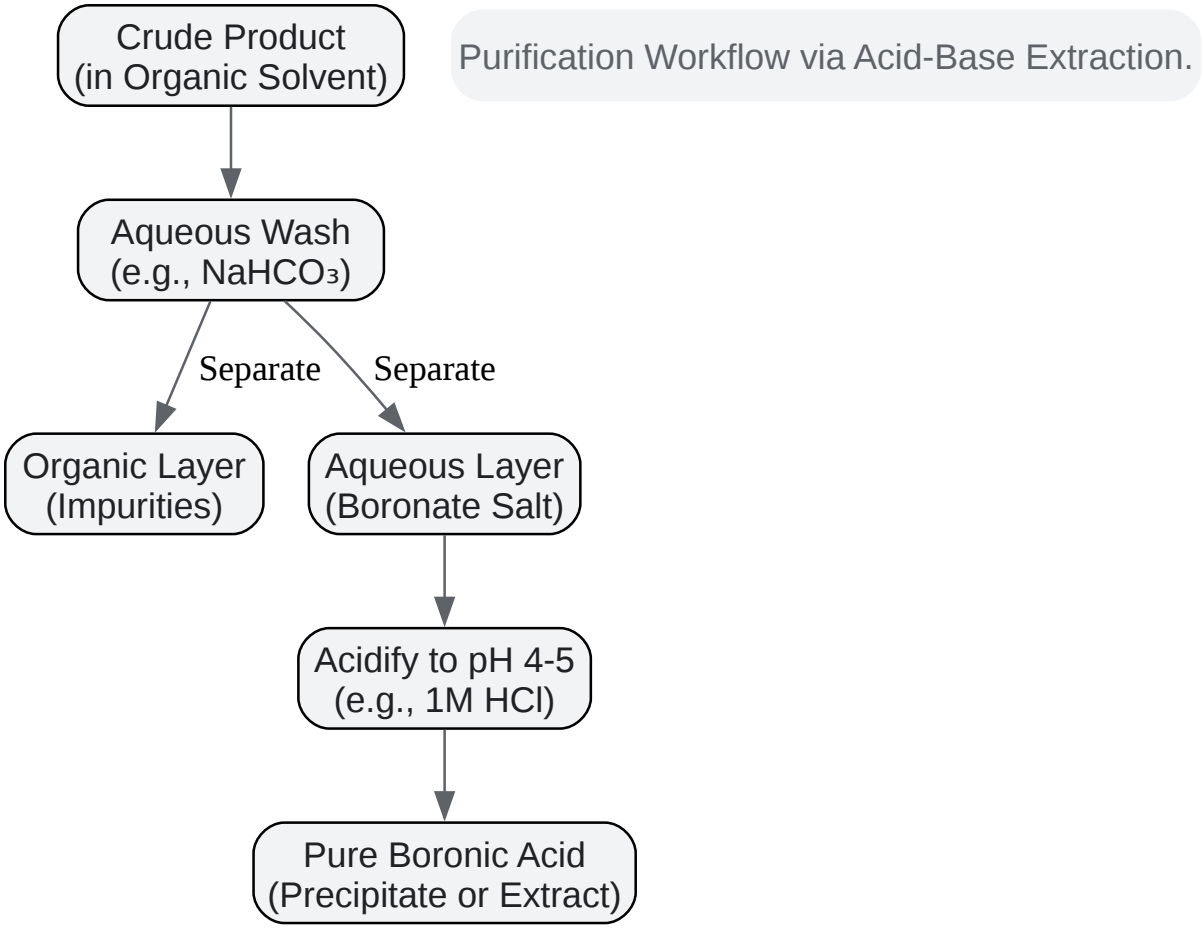
Purification Strategy

- Acid-Base Extraction: The crude product can be dissolved in an organic solvent (e.g., ethyl acetate) and washed with a mild aqueous base (e.g., $NaHCO_3$). The boronic acid, being acidic, will partition into the aqueous layer as its boronate salt. The layers are separated, and the aqueous layer is then re-acidified (e.g., with 1M HCl) to a pH of ~4-5, causing the pure boronic acid to precipitate or allowing it to be re-extracted into an organic solvent.

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- Recrystallization: If the crude product is a solid, recrystallization is an excellent method for purification. A suitable solvent system (e.g., water/ethanol, acetonitrile, or hot water) must be determined empirically.[9]

- Derivatization: For particularly difficult purifications, the crude boronic acid can be converted into a more stable and chromatographically well-behaved ester, such as the pinacol or N-methyliminodiacetic acid (MIDA) ester.[10][11] After purification of the ester, the boronic acid can be regenerated by hydrolysis.



Purification Workflow via Acid-Base Extraction.

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Caption: Purification Workflow via Acid-Base Extraction.

Characterization

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The identity and purity of the final product, **(2-Methoxy-4-methylpyridin-3-yl)boronic acid**, should be confirmed by standard analytical techniques:

- ^{1}H and ^{13}C NMR: To confirm the chemical structure and assess purity.
- ^{11}B NMR: A broad singlet is typically observed for trigonal boronic acids.
- Mass Spectrometry (LC-MS or HRMS): To confirm the molecular weight (166.97 g/mol) and elemental composition.[12]
- Melting Point: A sharp melting point is indicative of high purity.[13]

Handling and Stability

While 3-pyridylboronic acids are generally more stable than their 2-pyridyl counterparts, they are not indefinitely stable. They can undergo slow protodeboronation, especially in the presence of moisture and acid. Upon standing, they often dehydrate to form a white, solid cyclic anhydride known as a boroxine. This process is usually reversible upon treatment with water. For long-term viability, it is recommended to store the compound under an inert atmosphere, protected from light, and in a desiccator or freezer. For applications requiring maximum stability and controlled reactivity, conversion to an air-stable MIDA boronate is a state-of-the-art alternative.[1][10]

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